

# Essential Safety and Disposal Guide for A-967079

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## Compound of Interest

Compound Name: A-967079

Cat. No.: B605065

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For researchers, scientists, and drug development professionals utilizing **A-967079**, a potent and selective TRPA1 channel blocker, adherence to proper safety and disposal protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and disposition of this compound.

Emergency Contact Information: In case of a chemical emergency, immediately contact your institution's Environmental Health and Safety (EHS) office and local emergency services.

## Properties and Safety Data

**A-967079** is a crystalline solid soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).<sup>[1]</sup> It should be regarded as a hazardous substance, necessitating careful handling to prevent ingestion, inhalation, or contact with skin and eyes.<sup>[1]</sup>

Property	Value
Chemical Name	(1E,3E)-1-(4-fluorophenyl)-2-methyl-1-penten-3-one oxime
CAS Number	1170613-55-4[1]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> FNO[1]
Molecular Weight	207.3 g/mol [1]
Appearance	Crystalline solid[1]
Solubility	Soluble in ethanol (approx. 20 mg/ml), DMSO (approx. 30 mg/ml), and DMF (approx. 20 mg/ml).[1] Sparingly soluble in aqueous buffers; for aqueous solutions, first dissolve in DMSO and then dilute.[1]
Storage	Store at -20°C for long-term stability (≥ 4 years). [1]

## Handling and Personal Protective Equipment (PPE)

Given its hazardous nature, appropriate personal protective equipment should be worn at all times when handling **A-967079**.

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If working with the solid form where dust may be generated, use a certified respirator.

Handling Precautions:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Do not eat, drink, or smoke when using this product.

## Step-by-Step Disposal Procedures

Proper disposal of **A-967079** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### Step 1: Waste Identification and Segregation

- Solid Waste: Unused or expired solid **A-967079** should be collected in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **A-967079** should be collected in a separate, labeled, and sealed waste container. Do not mix with other incompatible waste streams.
- Contaminated Materials: Any materials contaminated with **A-967079**, such as pipette tips, gloves, and paper towels, should be disposed of as chemical waste.

### Step 2: Waste Storage

- Store all waste containers in a designated, secure area away from incompatible materials.
- Ensure all waste containers are properly labeled with the chemical name ("**A-967079**") and a hazardous waste label as required by your institution.

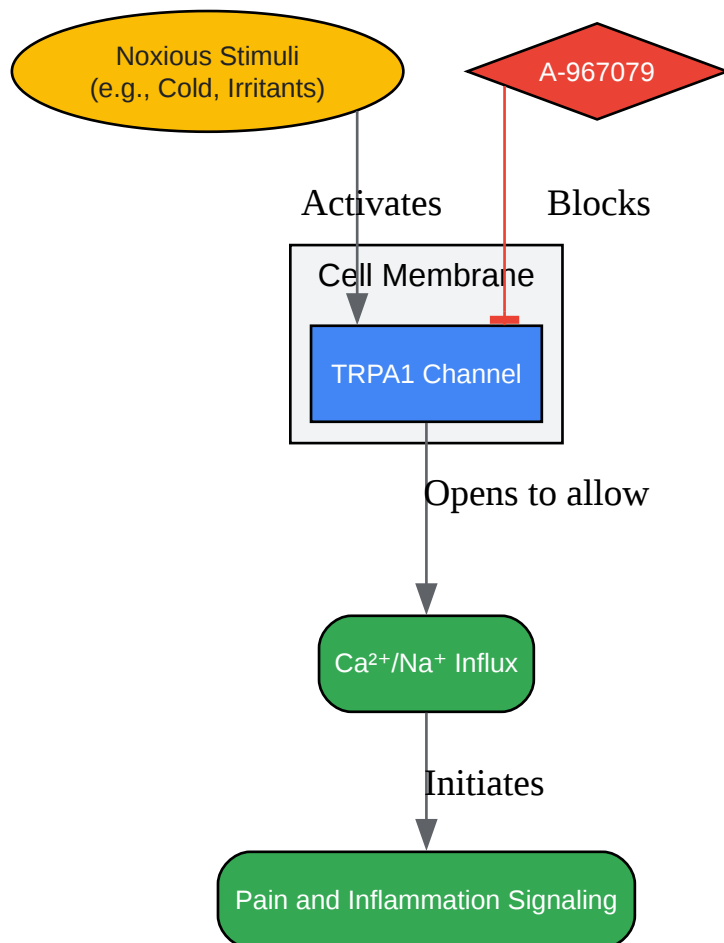
### Step 3: Disposal

- Arrange for the pickup and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Do not dispose of **A-967079** down the drain or in the regular trash.

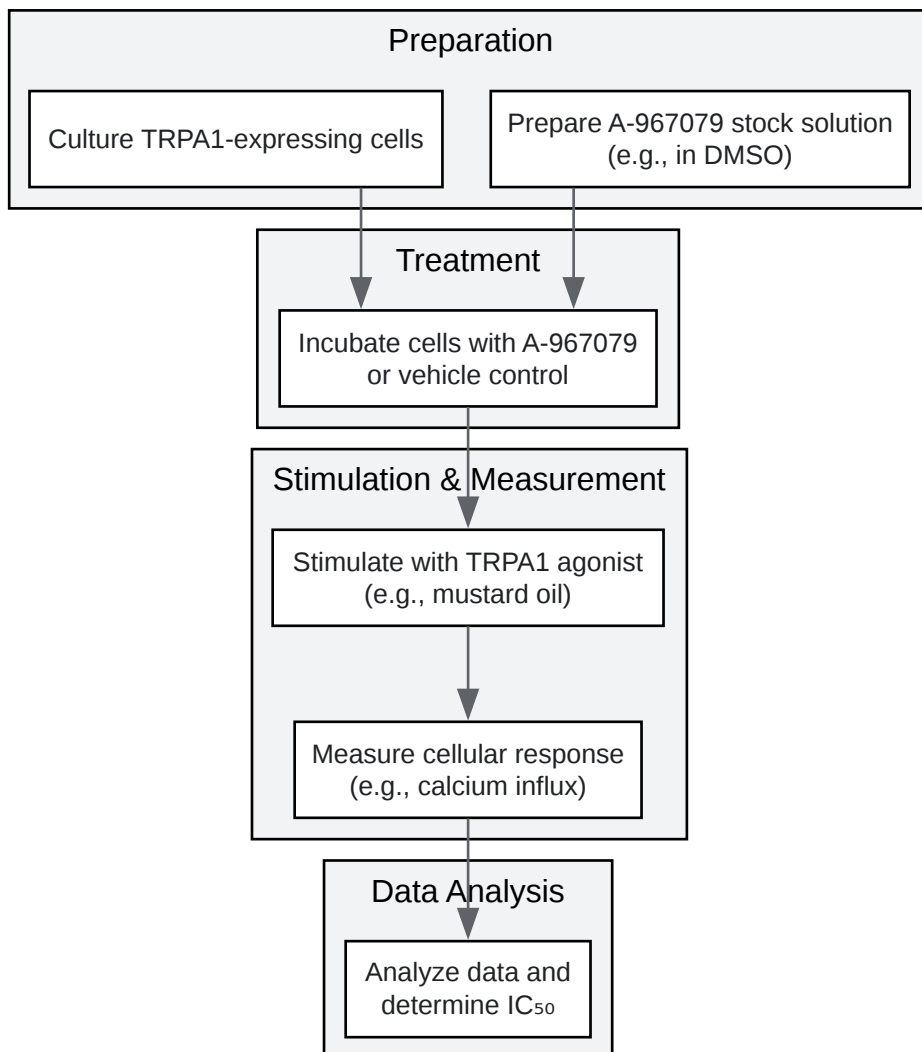
## Experimental Protocols and Visualizations

**A-967079** as a TRPA1 Antagonist **A-967079** is a selective blocker of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.<sup>[1]</sup> TRPA1 is a non-selective cation channel involved in the detection of noxious stimuli, including cold temperatures and pungent compounds, which can lead to pain and inflammation. By inhibiting TRPA1, **A-967079** can attenuate these responses.

## Simplified TRPA1 Signaling Pathway and Inhibition by A-967079



## In Vitro Experimental Workflow for A-967079



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]

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